

Personal protective equipment for handling Diethyl (Boc-amino)malonate

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Compound of Interest

Compound Name: Diethyl (Boc-amino)malonate

Cat. No.: B020176

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Essential Safety and Handling Guide for Diethyl (Boc-amino)malonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Diethyl (Boc-amino)malonate** (CAS No. 102831-44-7). Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Classification

Diethyl (Boc-amino)malonate is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation. Below is a summary of its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Signal Word:	Warning	

Physical and Chemical Properties

A summary of key quantitative data for **Diethyl (Boc-amino)malonate** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₂ H ₂₁ NO ₆ [1][2]
Molecular Weight	275.30 g/mol [2]
Appearance	Colorless liquid/oil[1][3]
Density	1.079 g/mL at 25 °C[1][4]
Boiling Point	218 °C[1][4]
Flash Point	113 °C (235.4 °F) - closed cup
Storage Temperature	0-8 °C[1] or 2-8°C, sealed in a dry place[3]

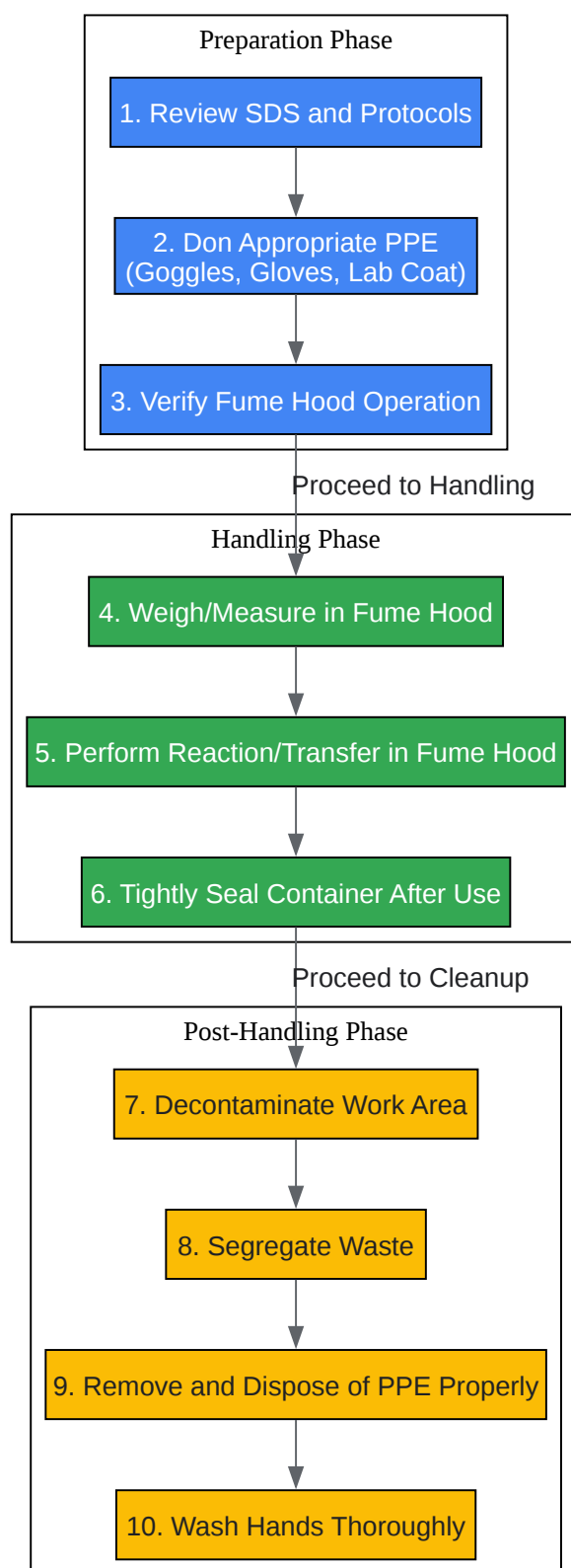
Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory when handling **Diethyl (Boc-amino)malonate** to minimize exposure and ensure personal safety.

Operation	Required Personal Protective Equipment
Weighing and Solution Preparation	Chemical splash goggles or face shield, nitrile gloves (double gloving recommended), laboratory coat. All operations should be conducted in a certified chemical fume hood or a ventilated balance enclosure.
Chemical Reactions and Transfers	Chemical splash goggles, nitrile gloves, laboratory coat. All transfers and reactions must be performed within a certified chemical fume hood.
Purification (e.g., Chromatography)	Chemical splash goggles, nitrile gloves, laboratory coat. All purification procedures should be carried out inside a fume hood.
Waste Handling and Disposal	Chemical splash goggles, heavy-duty nitrile or neoprene gloves, laboratory coat or chemical-resistant apron.
Spill Cleanup	Chemical splash goggles or a full-face shield, heavy-duty nitrile or neoprene gloves, laboratory coat or chemical-resistant coveralls. Respiratory protection (type ABEK (EN14387) respirator filter) may be required depending on the spill's size and location.

Step-by-Step Handling and Operational Plan

The following workflow outlines the safe handling procedure for **Diethyl (Boc-amino)malonate** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Diethyl (Boc-amino)malonate**.

Experimental Protocol: Standard Operating Procedure

- Preparation: Before handling the reagent, ensure you have read and understood the Safety Data Sheet (SDS). Equip yourself with the correct PPE as detailed in the table above. Ensure that a safety shower and eyewash station are readily accessible.
- Weighing and Aliquoting: Conduct all weighing and transfers of **Diethyl (Boc-amino)malonate** inside a certified chemical fume hood to avoid inhalation of any vapors.
- Reaction Setup: When setting up reactions, add the reagent slowly to the reaction vessel to prevent splashing. Ensure the reaction is performed in a well-ventilated fume hood.
- Post-Handling: After use, ensure the container is tightly sealed and stored at the recommended temperature (0-8 °C) in a dry, well-ventilated area.[\[1\]](#)[\[3\]](#)

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, call a poison center or doctor. [5]
Skin Contact	Take off contaminated clothing immediately. Wash skin with plenty of soap and water. If skin irritation occurs, seek medical advice. [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. [5]

Spill and Disposal Plan

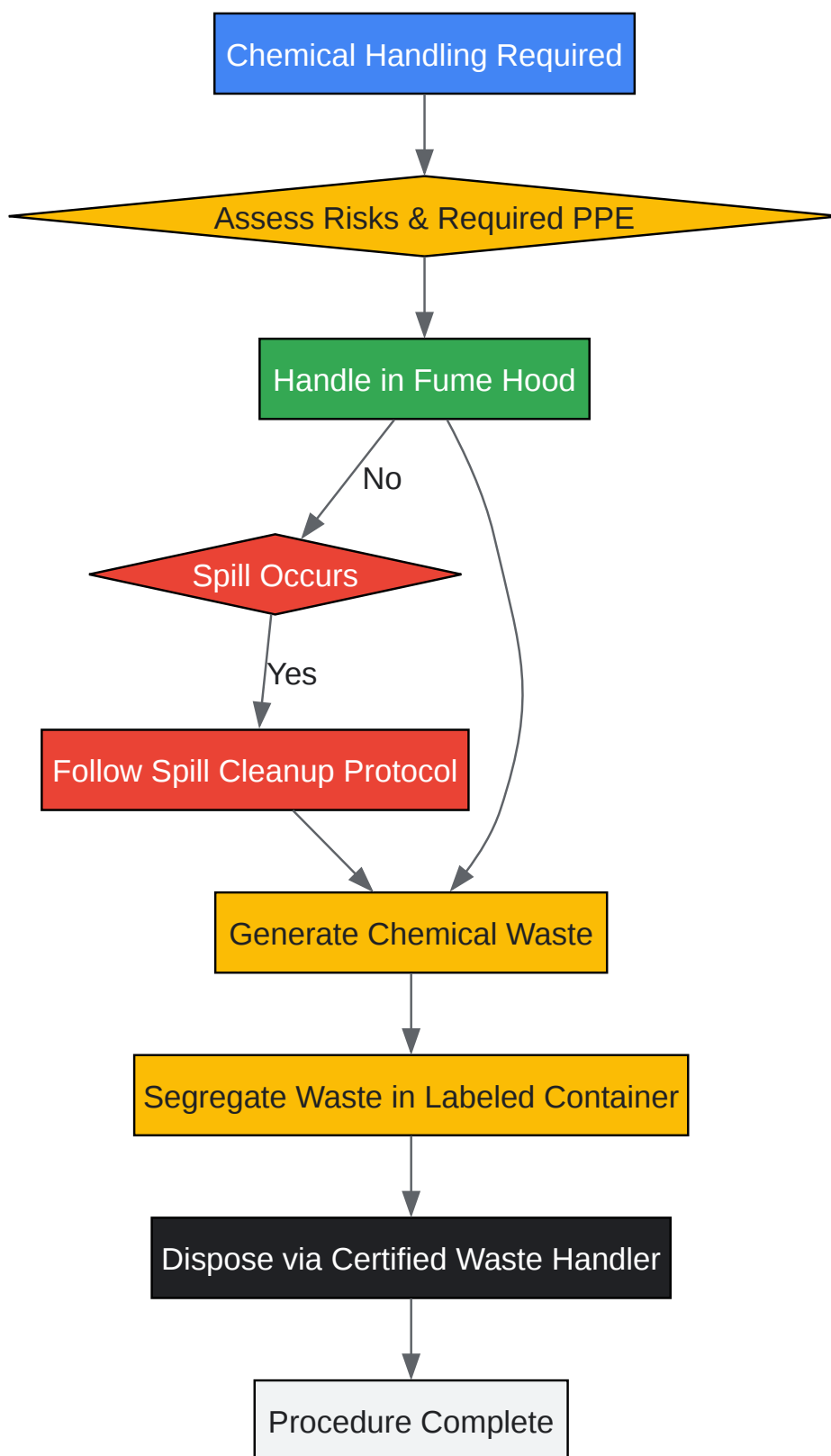
Spill Management:

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, sealed container for disposal.

Waste Disposal:

- Dispose of **Diethyl (Boc-amino)malonate** and its containers in accordance with local, regional, and national hazardous waste regulations.[\[5\]](#)
- This material should be disposed of as hazardous waste. Do not empty into drains.[\[5\]](#)
- Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous and must ensure complete and accurate classification.[\[5\]](#)

The logical flow for handling and disposal is critical for maintaining a safe laboratory environment.



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Caption: Logical Relationship for Handling and Disposal.

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